

Acid Violet 90: A Technical Guide to Solubility in Water and Ethanol

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Compound of Interest

Compound Name: Acid Violet 90

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Introduction

Acid Violet 90, also known by its Colour Index number 18762 and CAS number 6408-29-3, is a synthetic monoazo 1:2 metal complex dye.^{[1][2]} It presents as a reddish-purple powder and is utilized primarily in the textile, leather, and paper industries for dyeing wool, silk, and polyamide fibers.^{[3][4][5]} This technical guide provides an in-depth analysis of the solubility of **Acid Violet 90** in two common laboratory solvents: water and ethanol. While quantitative solubility data is not readily available in published literature, this guide summarizes the qualitative solubility and provides a detailed experimental protocol for its precise determination.

Data Presentation: Qualitative Solubility

Multiple sources confirm that **Acid Violet 90** is soluble in both water and ethanol.^{[1][3][4][6][7]} The resulting solutions exhibit distinct colors; aqueous solutions are typically bluish-red, while ethanolic solutions are described as yellow-light purple.^{[4][8]} It is important to note that some sources suggest that aqueous solutions of similar dyes may experience precipitation if left standing for extended periods.^[7]

Solvent	Qualitative Solubility	Color of Solution
Water	Soluble ^{[1][2][5][6]}	Bluish-Red ^[4]
Ethanol	Soluble ^{[1][4][7]}	Yellow-Light Purple ^[8]

Experimental Protocol: Determination of Solubility

The following is a generalized, comprehensive protocol for the quantitative determination of **Acid Violet 90** solubility in water and ethanol. This method is based on the principle of creating a saturated solution and then determining the concentration of the dissolved solute.

Objective: To quantify the solubility of **Acid Violet 90** in water and ethanol at a specified temperature (e.g., 25°C).

Materials:

- **Acid Violet 90** (powder)
- Deionized Water
- Absolute Ethanol
- Volumetric flasks
- Beakers
- Magnetic stirrer and stir bars
- Thermostatically controlled water bath or incubator
- Centrifuge and centrifuge tubes
- Syringe filters (0.45 µm pore size)
- UV-Vis Spectrophotometer
- Analytical balance

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **Acid Violet 90** powder to a known volume of the solvent (water or ethanol) in a beaker. The excess is crucial to ensure saturation.

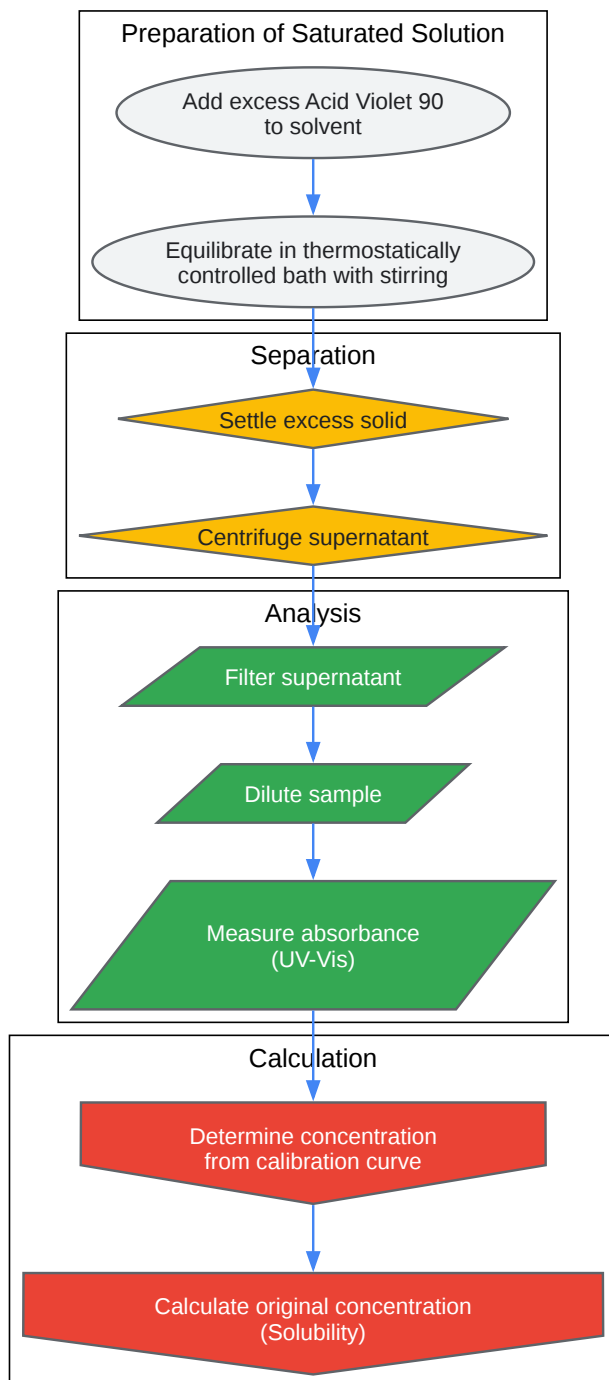
- Place the beaker in a thermostatically controlled water bath set to the desired temperature (e.g., 25°C).
- Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Separation of Undissolved Solute:
 - After the equilibration period, allow the solution to stand undisturbed for a few hours to let the excess solid settle.
 - Carefully transfer an aliquot of the supernatant to a centrifuge tube.
 - Centrifuge the sample to pellet any remaining suspended solid particles.
- Sample Preparation for Analysis:
 - Draw the clear supernatant from the centrifuged sample using a syringe.
 - Attach a syringe filter (0.45 μm) to the syringe and filter the solution into a clean, dry volumetric flask. This step removes any fine, undissolved particles.
 - Dilute the filtered, saturated solution with the respective solvent to a concentration that falls within the linear range of a UV-Vis spectrophotometer. The dilution factor must be accurately recorded.
- Quantitative Analysis by UV-Vis Spectrophotometry:
 - Prepare a series of standard solutions of **Acid Violet 90** of known concentrations in the respective solvent.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for **Acid Violet 90** in that solvent.
 - Plot a calibration curve of absorbance versus concentration.
 - Measure the absorbance of the diluted, saturated sample.

- Use the calibration curve to determine the concentration of the diluted sample.
- Calculation of Solubility:
 - Calculate the concentration of the original, undiluted saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - The resulting concentration is the solubility of **Acid Violet 90** in the solvent at the specified temperature, typically expressed in g/L or mg/mL.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Acid Violet 90**.

Workflow for Solubility Determination of Acid Violet 90

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Caption: Experimental workflow for determining the solubility of **Acid Violet 90**.

Biological Activity and Signaling Pathways

A review of available toxicological data indicates that **Acid Violet 90** is primarily of interest for its industrial applications rather than for its biological activity in the context of drug development. Safety data sheets suggest that it may cause skin and eye irritation.[1] There is no evidence in the reviewed literature to suggest that **Acid Violet 90** plays a role in or is used to study specific biological signaling pathways. While mutagenicity data has been reported, this is within the scope of safety and toxicological assessment rather than a targeted biological effect for therapeutic purposes.[3] Therefore, a signaling pathway diagram is not applicable.

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